

# 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

## CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

Cat. No.: B086009

[Get Quote](#)

## Technical Guide: 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

This document provides a comprehensive technical overview of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde**, a key heterocyclic building block for research and development, particularly within the pharmaceutical and life sciences sectors. We will delve into its core properties, safety protocols, and strategic applications, providing field-proven insights for scientists and drug development professionals.

## Core Compound Identification and Characterization

**2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** is a substituted thiazole derivative. The thiazole ring is a fundamental scaffold in medicinal chemistry, found in a variety of approved drugs and biologically active agents[1]. The presence of the electron-donating dimethylamino group at the 2-position and the reactive aldehyde group at the 5-position makes this compound a versatile intermediate for synthesizing more complex molecular architectures.

Property	Data	Source(s)
CAS Number	1005-28-3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> OS	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	156.21 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	2-(dimethylamino)-1,3-thiazole-5-carbaldehyde	<a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	2-Dimethylamino-thiazole-5-carbaldehyde, 2-(Dimethylamino)thiazole-5-carboxaldehyde	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Yellow to brown solid	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	75°C to 77°C	<a href="#">[3]</a>
Purity	Typically ≥96%	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES	<chem>CN(C)C1=NC=C(S1)C=O</chem>	<a href="#">[3]</a> <a href="#">[6]</a>
InChI Key	ZOPJEHPVWLTDJW-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Health, Safety, and Handling Protocols

This compound must be handled with appropriate precautions in a laboratory setting. It is classified as an irritant and is harmful if swallowed[\[3\]](#)[\[8\]](#). Adherence to standard safety protocols is mandatory.

Hazard Class	GHS Statement	Precautionary Measures
Acute Toxicity (Oral)	H302: Harmful if swallowed	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[3]
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing.[3][8] P302+P352: IF ON SKIN: Wash with plenty of water.[3][8]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection.[3][8] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ay.[3][8]

#### Handling Recommendations:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood[8].
- Personal Protective Equipment (PPE): Standard PPE includes a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile)[8][9].
- Hygiene: Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the work area[8][9].
- Storage: Keep the container tightly closed and store in a cool, dry place away from incompatible materials.

## Scientific and Industrial Applications

As a "useful research chemical" and "heterocyclic building block," the primary value of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** lies in its utility as a starting material or intermediate in organic synthesis[2][7]. The aldehyde functional group is a versatile handle for a wide range of chemical transformations, including:

- Reductive amination to form secondary and tertiary amines.
- Wittig reactions to generate alkenes.
- Condensation reactions (e.g., Knoevenagel, Aldol) to form larger, more complex scaffolds.

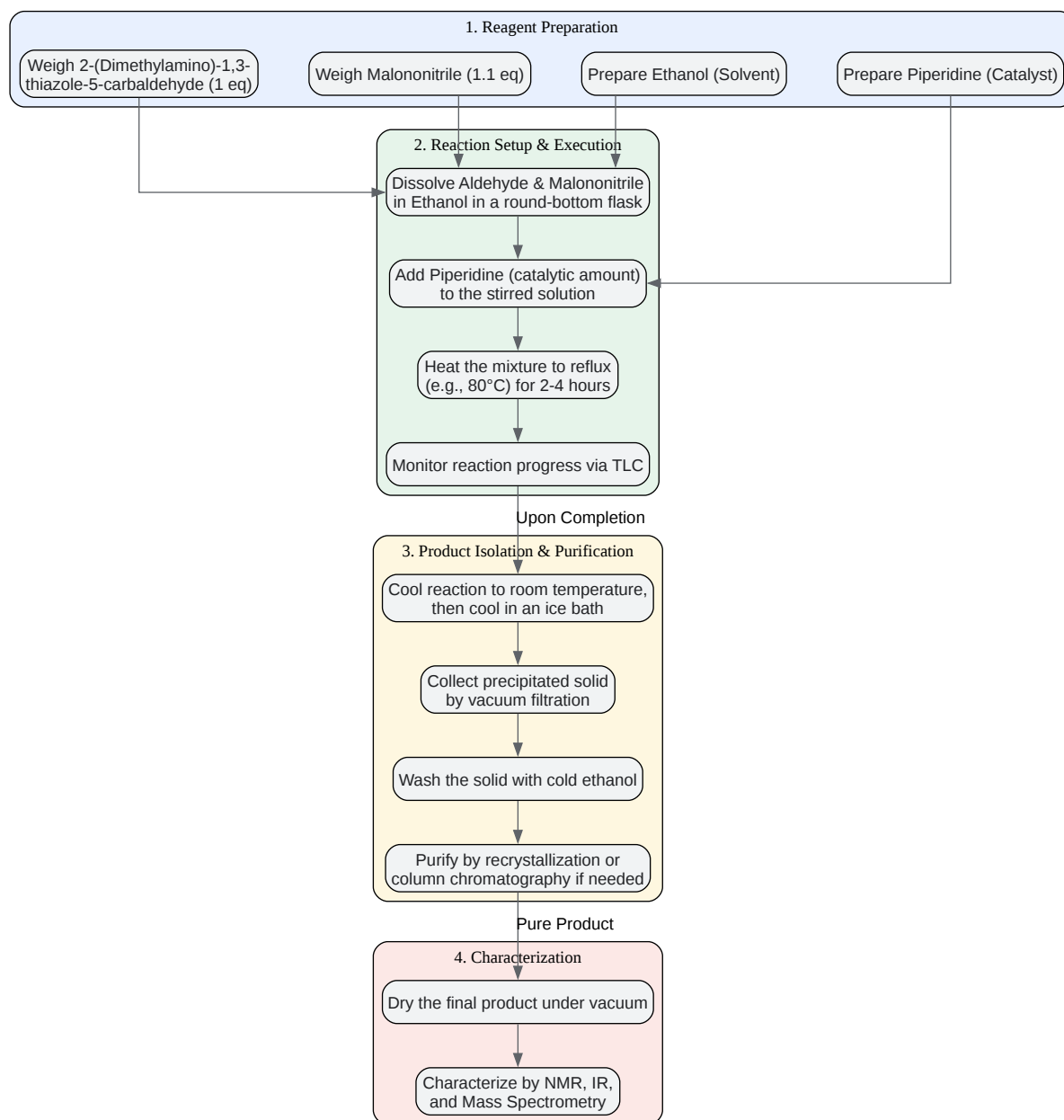
The thiazole core is a privileged scaffold in drug discovery, known to be a component in compounds with anticonvulsant, antitumor, and antimicrobial activities[1]. This makes the title compound a molecule of significant interest for medicinal chemists aiming to synthesize novel therapeutic agents. Its structure allows for the exploration of structure-activity relationships (SAR) by modifying the aldehyde group to introduce diverse functionalities.

## Experimental Workflow: Synthesis of a Thiazole-Based Chalcone Analogue

To illustrate the synthetic utility of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde**, we present a representative protocol for a base-catalyzed Knoevenagel-type condensation. This reaction is fundamental in drug development for linking aromatic systems and creating conjugated structures often found in active pharmaceutical ingredients.

Objective: To synthesize a chalcone-like derivative by reacting the title compound with an active methylene compound, such as malononitrile, as a proof-of-concept for C-C bond formation.

## Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Knoevenagel condensation workflow.

## Step-by-Step Protocol

- Reagent Preparation:
  - To a 50 mL round-bottom flask equipped with a magnetic stir bar, add **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** (e.g., 1.56 g, 10 mmol).
  - Add malononitrile (0.73 g, 11 mmol, 1.1 equivalents).
  - Add 20 mL of absolute ethanol as the solvent.
- Reaction Execution:
  - Stir the mixture at room temperature until most solids dissolve.
  - Add 2-3 drops of piperidine using a Pasteur pipette. The addition of a base is critical to deprotonate the active methylene compound, initiating the condensation.
  - Fit the flask with a reflux condenser and heat the mixture to reflux (approximately 80°C) using a heating mantle.
  - Maintain reflux for 2-4 hours. The progress should be monitored every hour by thin-layer chromatography (TLC) to observe the consumption of the starting aldehyde.
- Work-Up and Isolation:
  - Once the reaction is complete, remove the heat source and allow the flask to cool to room temperature.
  - Cool the flask further in an ice-water bath for 30 minutes to maximize the precipitation of the product.
  - Collect the solid product by vacuum filtration using a Büchner funnel.
  - Wash the filter cake with a small amount of cold ethanol to remove residual catalyst and unreacted starting materials.
- Purification and Analysis:

- Dry the collected solid under vacuum.
- Assess the purity of the crude product. If necessary, recrystallize from a suitable solvent (e.g., ethanol/water mixture) or purify by flash column chromatography.
- Confirm the structure and identity of the final product using standard analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, FT-IR, and mass spectrometry.

This self-validating protocol includes a monitoring step (TLC) and concludes with rigorous characterization to ensure the identity and purity of the synthesized compound, reflecting the principles of trustworthiness and scientific integrity.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. fishersci.no [fishersci.no]
- 4. 2-(Dimethylamino)thiazole-5-carboxaldehyde, 97% 1 g | Request for Quote [thermofisher.com]
- 5. 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde | CymitQuimica [cymitquimica.com]
- 6. 2-dimethylamino-thiazole-5-carbaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde - CAS:1005-28-3 - Sunway Pharm Ltd [3wpharm.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. rudolf-hensel.de [rudolf-hensel.de]
- To cite this document: BenchChem. [2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086009#2-dimethylamino-1-3-thiazole-5-carbaldehyde-cas-number-and-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)